

# Application of INF 195 in Specific Disease Models: A Clarification

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## Compound of Interest

Compound Name: INF 195

Cat. No.: B15611257

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Initial searches for "**INF 195**" in the context of disease models have revealed a likely misidentification of the subject. The designation "**INF 195**" corresponds to a handheld infrared thermometer, not a compound, molecule, or therapeutic agent used in biomedical research.

The product, manufactured by UEi Test Instruments, is designed for measuring surface temperatures without contact. Its applications are in industrial, HVAC, and electrical settings, and it is not intended for or used in biological or medical research in the capacity of a therapeutic or diagnostic agent within disease models.

It is possible that the query intended to refer to a different agent with a similar designation. For instance, research exists on the broadly neutralizing antibody 8ANC195, which is relevant in the context of HIV-1 research. This antibody has been studied for its ability to neutralize the virus and is a subject of interest in the development of HIV therapies and vaccines.<sup>[1]</sup>

Given the discrepancy, we are unable to provide detailed application notes, protocols, and data presentations for "**INF 195**" in specific disease models as requested. To proceed, we kindly request clarification on the compound or agent of interest. Please verify the name and provide any additional context that may help in identifying the correct subject for your research needs.

Once the correct agent is identified, we will be able to generate the requested detailed application notes, including:

- Quantitative Data Summaries: Presented in clearly structured tables.

- Detailed Experimental Protocols: Outlining the methodologies for key experiments.
- Signaling Pathway and Workflow Diagrams: Visualized using Graphviz (DOT language) with descriptive captions.

We look forward to your clarification to provide you with the accurate and relevant information you require.

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## References

- 1. Broadly Neutralizing Antibody 8ANC195 Recognizes Closed and Open States of HIV-1 Env - PMC [pmc.ncbi.nlm.nih.gov]
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